

Essential Safety and Logistical Information for Handling EB-47 Dihydrochloride

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Compound of Interest

Compound Name: EB-47 dihydrochloride

Cat. No.: B15585080

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This document provides critical safety and logistical guidance for the handling and disposal of **EB-47 dihydrochloride**, a potent inhibitor of poly(ADP-ribose) polymerase 1 (PARP1) and tankyrase 2 (TNKS2).^{[1][2]} Adherence to these procedures is essential to ensure personnel safety and mitigate environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

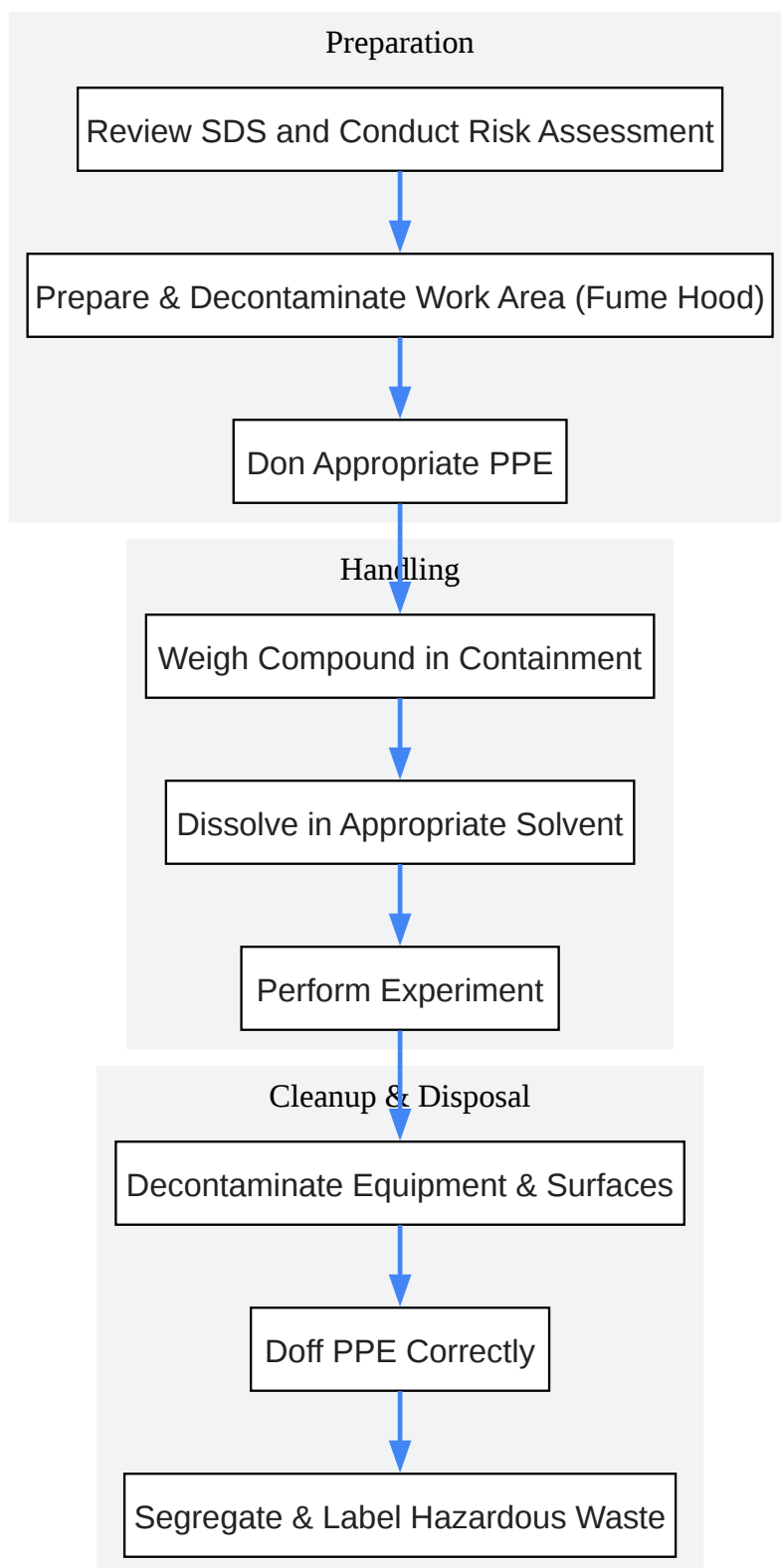
EB-47 dihydrochloride is a solid compound that requires careful handling to avoid exposure.^[1] While a specific Occupational Exposure Limit (OEL) has not been established, its potency as a PARP inhibitor necessitates treating it as a highly potent compound.^{[3][4]} The primary routes of exposure are inhalation, ingestion, and skin contact.^[3]

A risk assessment should be conducted for all procedures involving **EB-47 dihydrochloride** to determine the appropriate level of containment and PPE.^[5] The following table summarizes the recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	- Full-face powered air-purifying respirator (PAPR) or a full-face respirator with appropriate cartridges.[6][7] - Disposable, solid-front lab coat with tight-fitting cuffs.[5] - Double-gloving (e.g., nitrile).[8] [9] - Disposable sleeves. - Safety glasses or goggles (if not using a full-face respirator). [10]	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is crucial.[5] Double-gloving provides an additional barrier against contamination.[8]
Solution Preparation	- Chemical fume hood or other certified ventilated enclosure. [8] - Lab coat. - Safety glasses with side shields or chemical splash goggles.[9][10] - Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.
General Laboratory Operations	- Lab coat. - Safety glasses with side shields. - Chemical-resistant gloves.	Basic protection against incidental contact.

Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the essential steps for safely handling **EB-47 dihydrochloride** in a laboratory setting.



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Caption: Standard workflow for handling **EB-47 dihydrochloride**.

Experimental Protocols Referenced in Safety

Procedures:

Detailed experimental protocols for specific assays using **EB-47 dihydrochloride** are beyond the scope of this safety guide. However, any procedure should incorporate the following safety-centric steps:

- Solubilization: **EB-47 dihydrochloride** is soluble in DMSO at 50 mg/mL.[\[1\]](#) When preparing stock solutions, perform the dissolution within a chemical fume hood to minimize inhalation risk.
- Spill Response: In the event of a spill, immediately evacuate the area and alert others.[\[11\]](#) For minor spills, trained personnel wearing appropriate PPE may clean the area using an absorbent material.[\[12\]](#) For major spills, contact your institution's Environmental Health and Safety (EHS) department.[\[12\]](#)[\[13\]](#)

Emergency Procedures

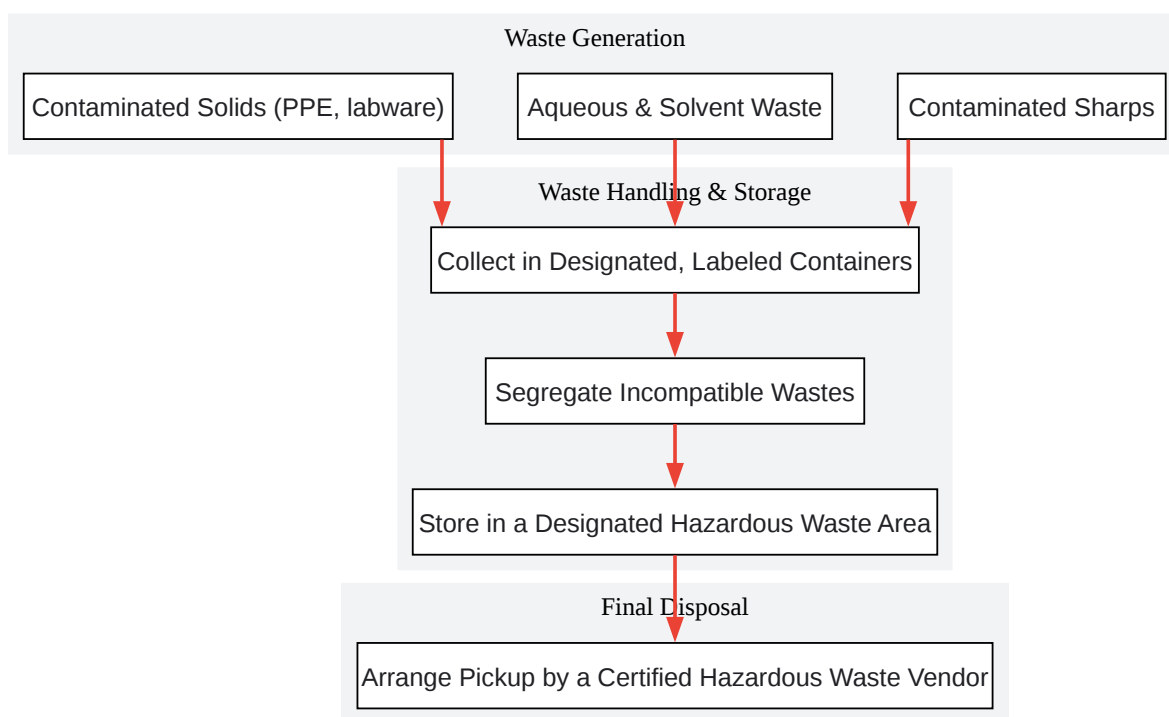
In the event of an exposure, immediate action is critical.

Exposure Type	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. [11] [12] Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. [11] [14] Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. [14] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [12]

For any significant exposure, contact emergency services and your institution's poison control center.[15]

Disposal Plan

All waste generated from handling **EB-47 dihydrochloride** must be treated as hazardous waste.[16]



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Caption: Disposal workflow for **EB-47 dihydrochloride** waste.

Disposal Guidelines:

Waste Type	Disposal Procedure
Unused Compound	Dispose of through a certified hazardous waste vendor in the original or a compatible, sealed container.[8][17] The container must be clearly labeled as "Hazardous Waste" with the full chemical name.[16][18]
Contaminated Labware (e.g., vials, pipette tips)	Collect in a designated, puncture-resistant, and sealed container.[17] Label as "Hazardous Waste" with the name of the compound.[8]
Contaminated PPE (e.g., gloves, lab coat)	Carefully doff PPE to avoid self-contamination. [8] Place in a sealed bag or container labeled as hazardous waste.[8]
Aqueous and Solvent Waste	Collect in a sealed, labeled container.[8] Do not mix with other waste streams unless compatibility has been confirmed.[16] The container should be clearly labeled with the chemical name and approximate concentration. [8]

Empty Containers: Empty containers should be triple-rinsed with a suitable solvent.[18] The rinsate must be collected and disposed of as hazardous waste.[18] After triple-rinsing, the container can be disposed of in the regular trash, though local regulations may vary.[18]

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